

Application Notes: Using Flt3-IN-2 in Kinase Activity Assays

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Compound of Interest

Compound Name: Flt3-IN-2

Cat. No.: B611034

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Introduction

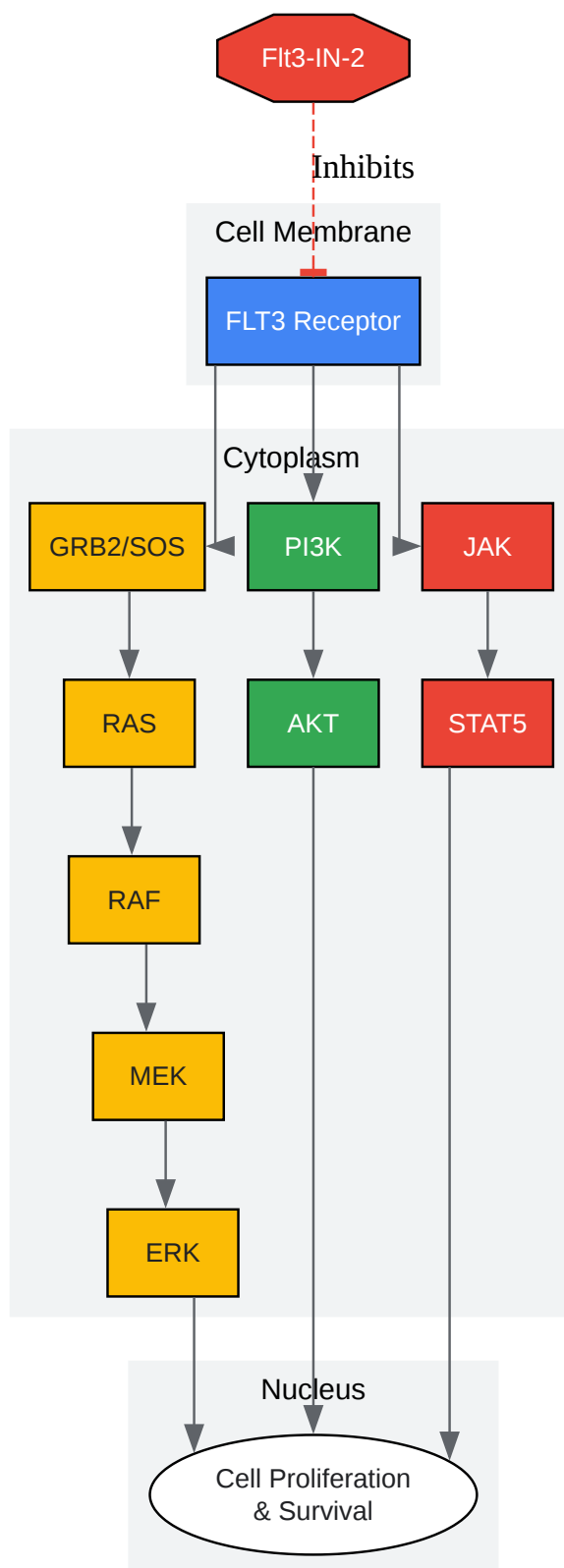
FMS-like tyrosine kinase 3 (FLT3) is a receptor tyrosine kinase that plays a critical role in the proliferation, survival, and differentiation of hematopoietic stem and progenitor cells.[1][2] In acute myeloid leukemia (AML), FLT3 is one of the most frequently mutated genes, with mutations occurring in approximately 30% of patients.[3] These mutations, most commonly internal tandem duplications (ITD) in the juxtamembrane domain or point mutations in the tyrosine kinase domain (TKD), lead to ligand-independent constitutive activation of the kinase.[3][4] This aberrant signaling drives uncontrolled cell growth and is associated with a poor prognosis, making mutant FLT3 a key therapeutic target in AML.[2][5]

Flt3-IN-2 is a small molecule inhibitor of FLT3 kinase activity.[6][7] With a reported biochemical IC50 of less than 1 μ M, it serves as a valuable tool for studying FLT3 signaling and for the preclinical evaluation of FLT3-targeted therapeutic strategies.[6][7] These application notes provide detailed protocols for utilizing **Flt3-IN-2** in both biochemical and cell-based assays to determine its potency and selectivity against FLT3.

FLT3 Signaling Pathway

Mutations in FLT3 lead to its constitutive activation, triggering downstream signaling cascades that promote leukemic cell proliferation and survival. The primary pathways activated include

the RAS/MEK/ERK, PI3K/AKT/mTOR, and STAT5 pathways.[8] Inhibition of FLT3 kinase activity with compounds like **Flt3-IN-2** is designed to block these pro-survival signals.



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Caption: Simplified FLT3 signaling pathway and the inhibitory action of **Flt3-IN-2**.

Section 1: Biochemical Kinase Activity Assay

This protocol describes the determination of the half-maximal inhibitory concentration (IC₅₀) of **Flt3-IN-2** against purified FLT3 enzyme using the ADP-Glo™ Kinase Assay. This assay measures the amount of ADP produced in the kinase reaction, which correlates directly with kinase activity.^{[1][9]}

Experimental Workflow: Biochemical Assay



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Caption: Workflow for the **Flt3-IN-2** biochemical kinase assay.

Protocol: FLT3 Biochemical IC₅₀ Determination

Materials:

- Recombinant FLT3 enzyme (Wild-Type, ITD, or TKD mutants)
- Myelin Basic Protein (MBP) substrate (or a specific peptide substrate like ABLtide)
- ADP-Glo™ Kinase Assay Kit (Promega)
- **Flt3-IN-2** (CAS 923562-23-6)
- Kinase Buffer (e.g., 40mM Tris, pH 7.5, 20mM MgCl₂, 0.1mg/ml BSA, 50μM DTT)^[1]
- DMSO
- White, low-volume 384-well assay plates
- Luminometer

Procedure:

- **Flt3-IN-2 Preparation:** Prepare a 10 mM stock solution of **Flt3-IN-2** in DMSO. Create a serial dilution series (e.g., 11-point, 3-fold dilutions) in DMSO. Further dilute this series in Kinase Buffer to the desired starting concentration for the assay.
- **Reaction Setup:**
 - Add 1 μ L of diluted **Flt3-IN-2** or DMSO (vehicle control) to the wells of a 384-well plate.
 - Add 2 μ L of FLT3 enzyme diluted in Kinase Buffer. The optimal enzyme concentration should be determined empirically but is typically in the low ng range.
 - Add 2 μ L of a substrate/ATP mixture (e.g., MBP and ATP at its K_m concentration) to all wells to initiate the kinase reaction. The final reaction volume is 5 μ L.
- **Kinase Reaction:** Incubate the plate at room temperature for 60-120 minutes.
- **Signal Detection:**
 - Add 5 μ L of ADP-Glo™ Reagent to each well to terminate the kinase reaction and deplete the remaining ATP.
 - Incubate at room temperature for 40 minutes.[\[1\]](#)
 - Add 10 μ L of Kinase Detection Reagent to each well. This reagent converts the ADP generated during the kinase reaction into ATP and generates a luminescent signal.
 - Incubate at room temperature for 30-60 minutes.[\[1\]](#)
- **Data Acquisition:** Measure the luminescence of each well using a plate-reading luminometer.
- **Data Analysis:** Normalize the data to controls (0% inhibition for DMSO-only wells, 100% inhibition for no-enzyme wells). Plot the normalized percent inhibition against the log concentration of **Flt3-IN-2** and fit the data to a four-parameter logistic equation to determine the IC₅₀ value.

Data Presentation (Illustrative)

The following data are for illustrative purposes to demonstrate the application of **Flt3-IN-2**. Actual values should be determined experimentally.

Table 1: Illustrative Biochemical Activity of **Flt3-IN-2**

Kinase Target	IC50 (nM)
FLT3 (Wild-Type)	85
FLT3 (ITD Mutant)	15

| FLT3 (D835Y Mutant) | 45 |

Table 2: Illustrative Kinase Selectivity Profile of **Flt3-IN-2**

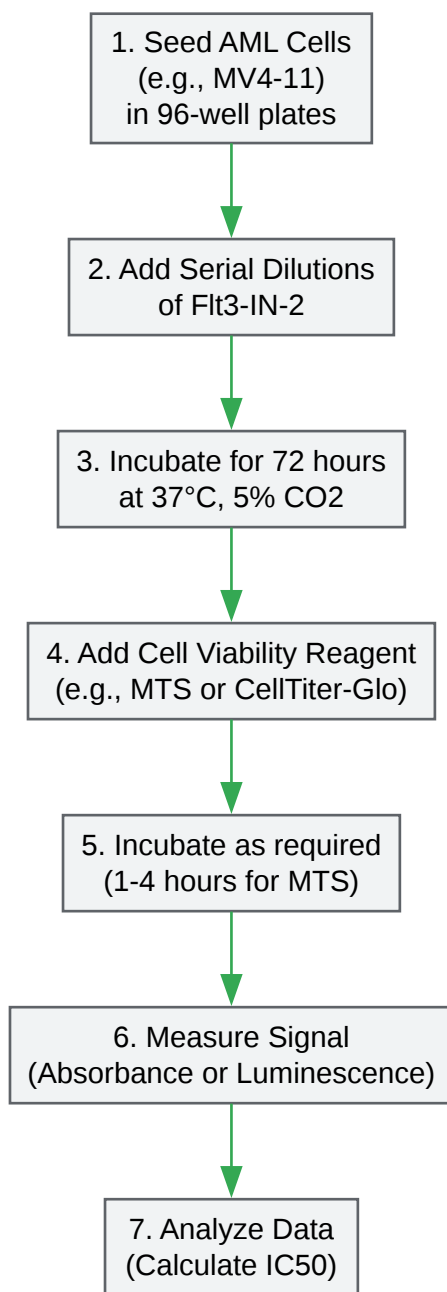
Kinase	IC50 (nM)
FLT3 (ITD)	15
KIT	250
PDGFR β	480
VEGFR2	>1000
c-MET	>5000

| EGFR | >10000 |

Section 2: Cell-Based Kinase Activity Assay

This protocol measures the ability of **Flt3-IN-2** to inhibit the proliferation of AML cells that are dependent on FLT3 signaling for survival, such as the MV4-11 (FLT3-ITD) or MOLM-13 (FLT3-ITD) cell lines.^{[4][10]} A reduction in cell viability upon treatment indicates cellular target engagement and downstream pathway inhibition.

Experimental Workflow: Cellular Assay



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References

- 1. promega.com [promega.com]
- 2. Selectively targeting FLT3-ITD mutants over FLT3- wt by a novel inhibitor for acute myeloid leukemia - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The Clinical Utility of FLT3 Mutation Testing in Acute Leukemia: A Canadian Consensus - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Selective FLT3 inhibition of FLT3-ITD+ acute myeloid leukaemia resulting in secondary D835Y mutation: a model for emerging clinical resistance patterns - PMC [pmc.ncbi.nlm.nih.gov]
- 5. FLT3, a prognostic biomarker for acute myeloid leukemia (AML): Quantitative monitoring with a simple anti-FLT3 interaction and flow cytometric method - PMC [pmc.ncbi.nlm.nih.gov]
- 6. selleckchem.com [selleckchem.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. Identification of New FLT3 Inhibitors That Potently Inhibit AML Cell Lines via an Azo Click-It/Staple-It Approach - PMC [pmc.ncbi.nlm.nih.gov]
- 9. ADP-Glo™ Kinase Assay Protocol [worldwide.promega.com]
- 10. Development of PLM-102, a novel dual inhibitor of FLT3 and RET as a new therapeutic option for acute myeloid leukemia. - ASCO [asco.org]
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